

An In-depth Technical Guide to the Safe Handling of 4,4'-Dibromobenzil

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Compound of Interest

Compound Name: 4,4'-Dibromobenzil

Cat. No.: B1581801

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **4,4'-Dibromobenzil**, a chemical intermediate used in various organic syntheses. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential health and environmental risks.

Chemical Identification and Properties

4,4'-Dibromobenzil is a diketone derivative characterized by two bromophenyl groups.^{[1][2]} It is a yellow crystalline solid.^{[3][4]}

Table 1: Physicochemical Data for **4,4'-Dibromobenzil**

Property	Value	Source(s)
CAS Number	35578-47-3	[1][3][5]
Molecular Formula	C ₁₄ H ₈ Br ₂ O ₂	[1][3][5]
Molecular Weight	368.02 g/mol	[1]
Appearance	Yellow Crystalline Powder/Solid	[3][4]
Melting Point	224-226 °C	[4][6]
Boiling Point	457.2 ± 30.0 °C (Predicted)	[4]
Density	1.6983 (Rough Estimate)	[4]
Water Solubility	Sparingly soluble	[4]
Organic Solvent Solubility	Soluble in ethanol and acetone	[2]
InChI Key	NYCBYBDDECLFPE-UHFFFAOYSA-N	[5]
SMILES	BrC1=CC=C(C=C1)C(=O)C(=O)C1=CC=C(Br)C=C1	[5]

Hazard Identification and Classification

4,4'-Dibromobenzil is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1] [3] [7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[1] [3] [7]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	[1] [3] [7]

Signal Word: Warning[\[1\]](#)[\[3\]](#)

Safe Handling and Storage Protocols

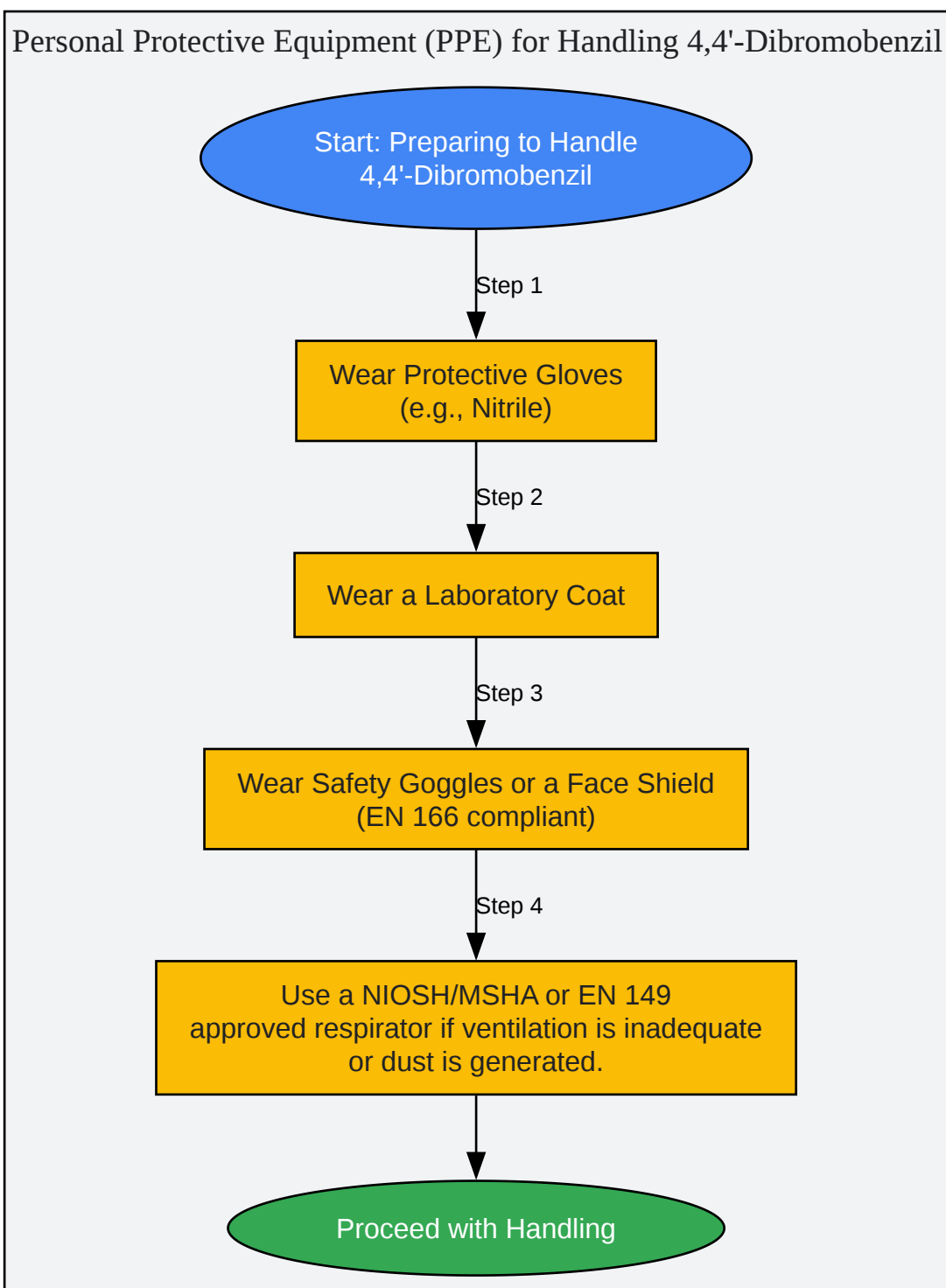
Proper handling and storage are essential to minimize exposure and ensure the stability of **4,4'-Dibromobenzil**.

3.1. Handling

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)[\[8\]](#)
[\[9\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[3\]](#)[\[8\]](#) A dust mask (type N95 or equivalent) is recommended.
- Hygiene: Wash hands thoroughly after handling.[\[3\]](#)[\[8\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)[\[8\]](#) Do not eat, drink, or smoke when using this product.

3.2. Storage

- Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
Store in an inert atmosphere at room temperature.[\[4\]](#)
- Incompatibilities: Information on specific incompatible materials is not widely available; however, it is good practice to store it away from strong oxidizing agents.



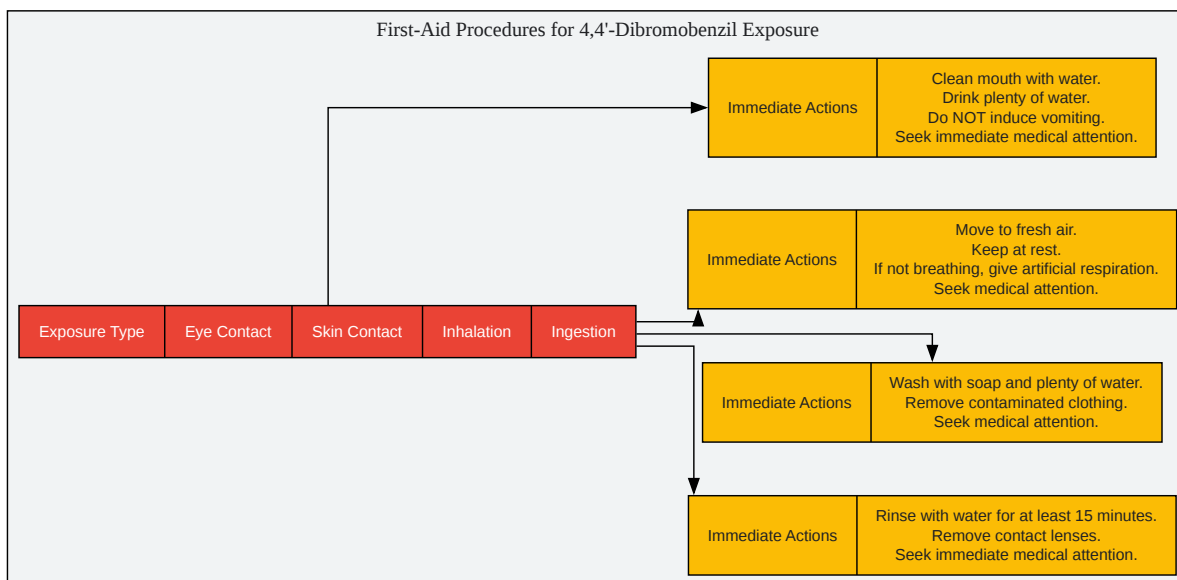
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Caption: Required Personal Protective Equipment Workflow.

First-Aid Measures

Immediate medical attention is required in case of significant exposure.

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[3][9] Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3][8] Get medical attention.[3][8]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3][8] If not breathing, give artificial respiration.[3][8] Get medical attention.[3][8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[8][9] Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[10] Get medical attention.[3][8]



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Caption: Emergency First-Aid Procedures for Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][10][11]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[9][11]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][11]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required.[9][11] Evacuate personnel to safe areas.[9][11] Avoid contact with skin, eyes, or clothing.[9][11]
- Environmental Precautions: Should not be released into the environment.[9][11] Do not allow material to contaminate the ground or water system.[9][11]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[9][10] Avoid dust formation.[9][10]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[3] Waste disposal should be handled by an approved waste disposal plant.[3]

Toxicological and Ecological Information

- Toxicological Information: No acute toxicity data is available. The primary hazards are skin, eye, and respiratory irritation.[1][3]
- Ecological Information: No specific ecological data is available. It is advised to prevent its release into the environment.[3][9]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **4,4'-Dibromobenzil**.

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